

WYE-28 (CAS Number: 1062172-60-4): A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *mTOR inhibitor WYE-28*

Cat. No.: *B15540991*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of WYE-28, a potent and selective inhibitor of the mechanistic target of rapamycin (mTOR). WYE-28, with the CAS number 1062172-60-4, has emerged as a significant tool in cancer research and the study of cellular signaling pathways. This document consolidates key information on its chemical properties, mechanism of action, biological activity, and relevant experimental protocols.

Chemical and Physical Properties

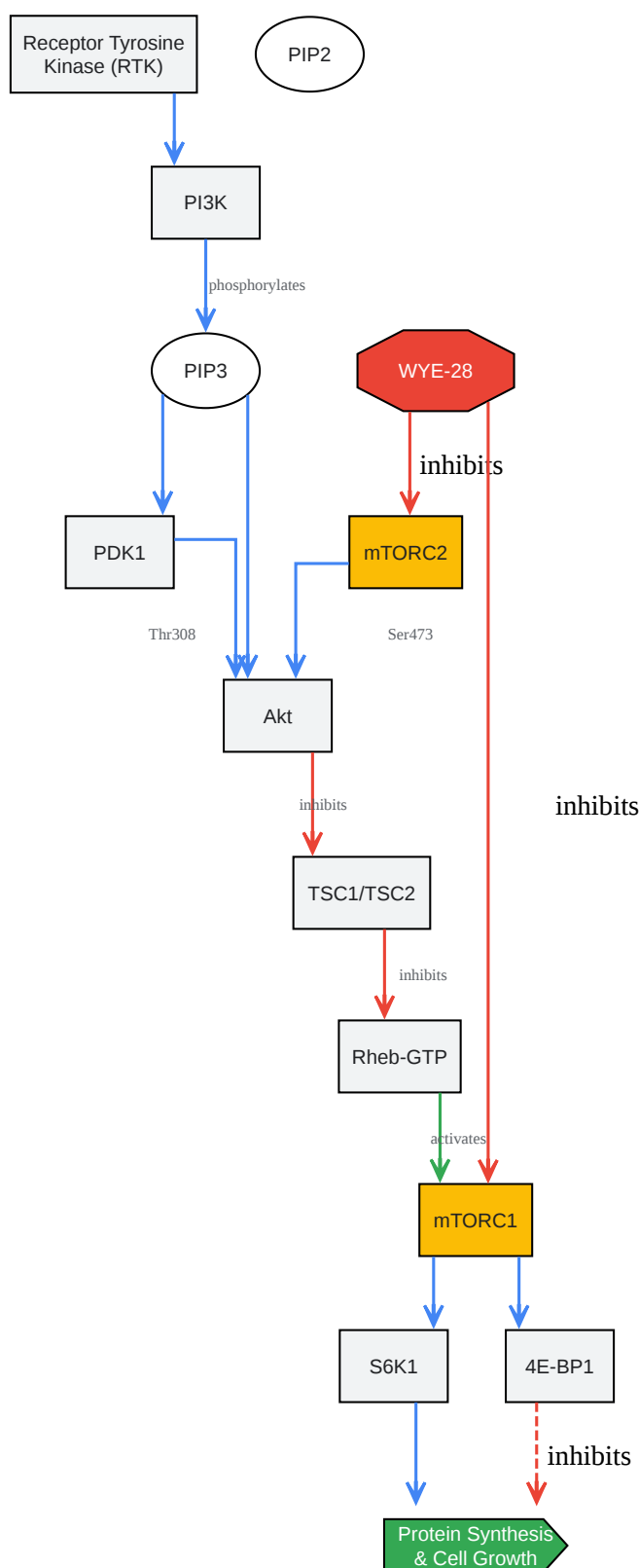
WYE-28 is a synthetic, small-molecule inhibitor with the molecular formula $C_{30}H_{34}N_8O_5$ and a molecular weight of 586.64 g/mol .^{[1][2]} It is typically supplied as a white to off-white solid powder.^[3] For experimental use, it is soluble in dimethyl sulfoxide (DMSO) at a concentration of 60 mg/mL.^{[3][4][5]}

Property	Value	Reference
CAS Number	1062172-60-4	[1][2][6]
Molecular Formula	C30H34N8O5	[1][2]
Molecular Weight	586.64 g/mol	[1][2]
Appearance	White to off-white solid	[3]
Solubility	60 mg/mL in DMSO	[3][4][5]
Storage	Store at -20°C for long-term stability	[7]

Mechanism of Action and Signaling Pathway

WYE-28 is a highly potent, ATP-competitive inhibitor of mTOR, a serine/threonine kinase that is a central regulator of cell growth, proliferation, metabolism, and survival.[6] It effectively blocks the activity of both mTOR Complex 1 (mTORC1) and mTORC2. The inhibition of these complexes disrupts downstream signaling pathways crucial for cancer cell progression.

The primary signaling cascade affected by WYE-28 is the PI3K/Akt/mTOR pathway, which is frequently dysregulated in various human cancers. By inhibiting mTOR, WYE-28 prevents the phosphorylation of key downstream effectors of mTORC1, such as S6 kinase (S6K) and 4E-binding protein 1 (4E-BP1), leading to the suppression of protein synthesis and cell growth. Furthermore, its inhibition of mTORC2 leads to the reduced phosphorylation of Akt at serine 473, a critical step for full Akt activation.



[Click to download full resolution via product page](#)

Caption: The PI3K/Akt/mTOR signaling pathway and the inhibitory action of WYE-28.

Biological Activity

WYE-28 demonstrates exceptional potency and selectivity as an mTOR inhibitor. Its inhibitory activity has been quantified in various in vitro assays.

Target	IC50	Fold Selectivity (vs. PI3K α)	Reference
mTOR	0.08 nM	75-fold	[1][2][6]
PI3K α	6 nM	-	[1][2][6]

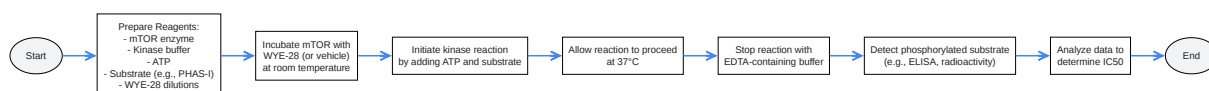
In cellular assays, WYE-28 has been shown to inhibit the growth of human prostate cancer cells (LNCaP) with an IC50 value of less than 1 nM.[4] Furthermore, it has a metabolic half-life (T1/2) of 13 minutes in nude mouse microsomes, providing an indication of its metabolic stability.[1][2]

Experimental Protocols

Detailed methodologies for key experiments are crucial for the replication and extension of research findings. Below are representative protocols for assays used to characterize WYE-28.

mTOR Kinase Assay (In Vitro)

This protocol outlines a common method for determining the in vitro inhibitory activity of a compound against mTOR kinase.



[Click to download full resolution via product page](#)

Caption: Workflow for an in vitro mTOR kinase inhibition assay.

Methodology:

- **Reagent Preparation:** Prepare a kinase buffer (e.g., 10 mM HEPES, pH 7.4, 50 mM NaCl, 10 mM MgCl₂, 1 mM DTT). Dilute purified, active mTOR enzyme in the kinase buffer. Prepare serial dilutions of WYE-28 in DMSO and then in kinase buffer. Prepare a solution of the substrate (e.g., recombinant, unphosphorylated PHAS-I/4E-BP1) and ATP.
- **Enzyme Inhibition:** In a 96-well plate, add the mTOR enzyme to each well. Add the diluted WYE-28 or vehicle (DMSO) to the respective wells and incubate for a pre-determined time (e.g., 10-15 minutes) at room temperature to allow for inhibitor binding.
- **Kinase Reaction:** Initiate the kinase reaction by adding a mixture of the substrate and ATP to each well.
- **Incubation:** Incubate the plate at 37°C for a specified period (e.g., 30-60 minutes).
- **Reaction Termination:** Stop the reaction by adding a stop buffer containing EDTA, which chelates the Mg²⁺ ions necessary for kinase activity.
- **Detection:** The amount of phosphorylated substrate is quantified. This can be achieved through various methods, such as an ELISA-based assay using a phospho-specific antibody, or by using radiolabeled [γ -³²P]ATP and measuring the incorporation of the radioactive phosphate into the substrate via autoradiography.
- **Data Analysis:** The results are plotted as the percentage of mTOR activity versus the log concentration of WYE-28. The IC₅₀ value is then calculated using a non-linear regression analysis.

Cell Proliferation (MTS) Assay

The MTS assay is a colorimetric method for determining the number of viable cells in proliferation, cytotoxicity, or chemosensitivity assays.

Methodology:

- **Cell Seeding:** Seed LNCaP cells in a 96-well plate at a predetermined density (e.g., 5,000-10,000 cells/well) and allow them to adhere overnight.

- **Compound Treatment:** Treat the cells with serial dilutions of WYE-28 (and a vehicle control) and incubate for a specified period (e.g., 72 hours).
- **MTS Reagent Addition:** Add the MTS reagent, in combination with an electron coupling reagent (e.g., phenazine ethosulfate), to each well.
- **Incubation:** Incubate the plate for 1-4 hours at 37°C in a humidified, 5% CO₂ atmosphere. During this incubation, viable cells with active metabolism reduce the MTS tetrazolium compound into a colored formazan product that is soluble in the cell culture medium.
- **Absorbance Measurement:** Measure the absorbance of the formazan product at 490 nm using a microplate reader.
- **Data Analysis:** The absorbance values are proportional to the number of viable cells. The results are expressed as a percentage of the vehicle-treated control, and the IC₅₀ value is determined by plotting the percentage of cell viability against the log concentration of WYE-28.

Microsomal Stability Assay

This assay is used to assess the metabolic stability of a compound in liver microsomes, providing an early indication of its pharmacokinetic properties.

Methodology:

- **Reagent Preparation:** Prepare a reaction mixture containing liver microsomes (e.g., from nude mice) in a phosphate buffer (pH 7.4). Prepare a solution of WYE-28 at a known concentration. Prepare a solution of the NADPH-regenerating system (e.g., NADP⁺, glucose-6-phosphate, and glucose-6-phosphate dehydrogenase).
- **Incubation:** Pre-warm the microsomal suspension and the WYE-28 solution to 37°C. Initiate the metabolic reaction by adding the NADPH-regenerating system to the mixture.
- **Time-Point Sampling:** At various time points (e.g., 0, 5, 15, 30, and 60 minutes), take aliquots of the reaction mixture and quench the reaction by adding a cold organic solvent (e.g., acetonitrile) containing an internal standard.

- **Sample Processing:** Centrifuge the quenched samples to precipitate the proteins.
- **LC-MS/MS Analysis:** Analyze the supernatant using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system to quantify the remaining concentration of WYE-28 at each time point.
- **Data Analysis:** Plot the natural logarithm of the percentage of WYE-28 remaining versus time. The slope of the linear regression of this plot gives the elimination rate constant (k). The half-life (T1/2) is then calculated using the formula: $T1/2 = 0.693 / k$.

Conclusion

WYE-28 is a valuable research tool for investigating the mTOR signaling pathway and its role in cancer and other diseases. Its high potency and selectivity make it a powerful inhibitor for both in vitro and in vivo studies. The information and protocols provided in this guide are intended to support researchers in the effective use of WYE-28 in their experimental designs. As with any potent bioactive compound, appropriate safety precautions should be taken during handling and storage.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aacrjournals.org [aacrjournals.org]
- 2. caymanchem.com [caymanchem.com]
- 3. researchgate.net [researchgate.net]
- 4. Beyond rapalog therapy: preclinical pharmacology and antitumor activity of WYE-125132, an ATP-competitive and specific inhibitor of mTORC1 and mTORC2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Microsomal stability assay for human and mouse liver microsomes - drug metabolism [protocols.io]
- 6. aacrjournals.org [aacrjournals.org]

- [7. Microsomal Stability | Cyprotex ADME-Tox Solutions | Evotec \[evotec.com\]](#)
- To cite this document: BenchChem. [WYE-28 (CAS Number: 1062172-60-4): A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15540991/docs#wye-28-cas-number-1062172-60-4-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15540991/docs#wye-28-cas-number-1062172-60-4-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)